

Personal protective equipment for handling hACC2-IN-1

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Compound of Interest

Compound Name: hACC2-IN-1

Cat. No.: B15575764

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Essential Safety and Handling Guide for hACC2-IN-1

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **hACC2-IN-1**, a potent acetyl-CoA carboxylase 2 (ACC2) inhibitor utilized in obesity research. Adherence to these protocols is essential for ensuring laboratory safety and proper environmental containment.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **hACC2-IN-1** (CAS No. 192323-14-1) from MedChemExpress has been identified, its detailed contents regarding specific hazard classifications are not publicly available. However, based on the nature of the compound as a potent bioactive molecule, a precautionary approach is mandated. Researchers should handle **hACC2-IN-1** as a hazardous substance with the potential for acute toxicity, skin and eye irritation, and possible unknown long-term health effects.

The following Personal Protective Equipment (PPE) is mandatory when handling **hACC2-IN-1** in solid form or in solution:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified
Body Protection	Full-length, buttoned laboratory coat	N/A
Respiratory Protection	Chemical fume hood	Required when handling the powder form or creating solutions

Safe Handling and Storage

Engineering Controls:

- All work with solid **hACC2-IN-1** or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible in the work area.

Procedural Controls:

- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where **hACC2-IN-1** is handled.
- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Transport the chemical in a sealed, shatter-resistant secondary container.

Storage:

- Store **hACC2-IN-1** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage conditions for the solid powder are -20°C for up to 3 years and 4°C for up to 2 years.^[1]

- Stock solutions in solvent should be stored at -80°C for up to 6 months or -20°C for up to 1 month.^[1]

Disposal Plan

The disposal of **hACC2-IN-1** and all contaminated materials must be treated as hazardous chemical waste. Adherence to institutional and local regulations for hazardous waste disposal is mandatory.

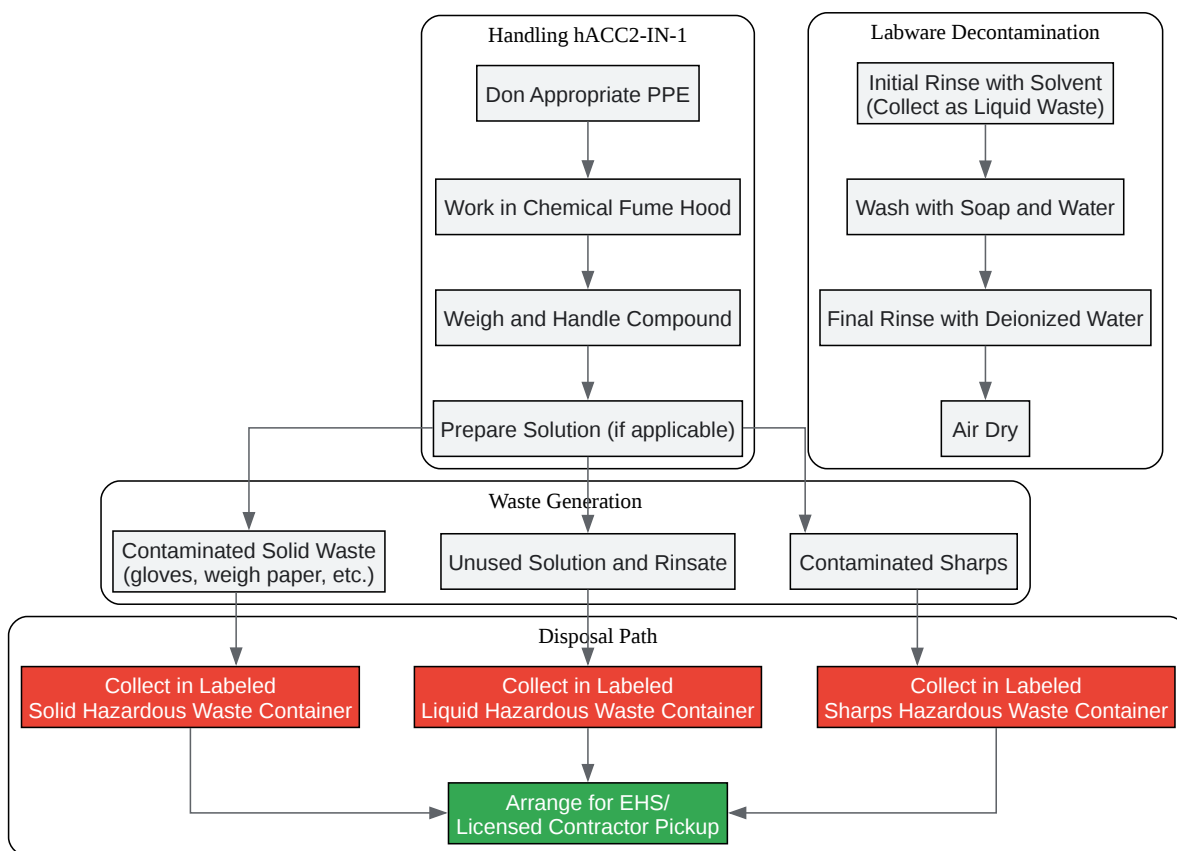
Waste Segregation and Collection:

- Solid Waste:
 - Collect unused **hACC2-IN-1** powder and any materials contaminated with the solid compound (e.g., weigh boats, contaminated gloves, wipes) in a designated, sealed, and clearly labeled hazardous waste container.
 - The label must include "Hazardous Waste," the chemical name "**hACC2-IN-1**," and any associated hazard symbols.
- Liquid Waste:
 - Collect solutions of **hACC2-IN-1** and the first rinse of any contaminated glassware in a designated, leak-proof, and clearly labeled hazardous liquid waste container.
 - The label must specify "Hazardous Waste," the chemical name "**hACC2-IN-1**," the solvent used (e.g., DMSO), and the approximate concentration.
 - Do not mix with incompatible waste streams.
- Sharps Waste:
 - Any needles or other sharps contaminated with **hACC2-IN-1** must be disposed of in a designated, puncture-resistant sharps container labeled for hazardous chemical waste.

Decontamination of Labware:

- Initial Rinse: Rinse glassware and equipment that have come into contact with **hACC2-IN-1** with a small amount of the solvent used for the experiment (e.g., DMSO). This rinsate must be collected as hazardous liquid waste.
- Wash: Wash the rinsed labware with soap and water.
- Final Rinse: Perform a final rinse with deionized water.
- Dry: Allow the labware to air dry completely before reuse or storage.

Disposal Workflow:



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Workflow for the safe handling and disposal of **hACC2-IN-1**.

Emergency Procedures

Spills:

- **Evacuate and Alert:** Immediately evacuate the spill area and alert your supervisor and colleagues.
- **Secure the Area:** Prevent access to the spill location.
- **Consult SDS and Institutional Procedures:** If a specific SDS is available, consult it for spill cleanup guidance. Follow your institution's established procedures for hazardous chemical spills.
- **Cleanup:** If the spill is small and you are trained to do so, wear appropriate PPE and use a chemical spill kit to absorb the material. Place all cleanup materials into a sealed, labeled hazardous waste container. For large spills, contact your institution's Environmental Health and Safety (EHS) department immediately.

First Aid:

- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **In case of skin contact:** Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- **If inhaled:** Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- **If swallowed:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

This document serves as a foundational guide. Always consult your institution's specific safety protocols and the most current Safety Data Sheet for any chemical before beginning work. Your proactive commitment to safety is paramount in the research environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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